

# A Technical Guide to Deuterated Nonanoic Acid for Quantitative Analysis

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## Compound of Interest

Compound Name: Nonanoic acid-d2

Cat. No.: B12404935

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This technical guide provides an in-depth comparison and analysis of **Nonanoic acid-d2**, also known as Pelargonic acid-d2. It clarifies the chemical identity of these isotopically labeled compounds, details their physicochemical properties, and outlines their primary application as internal standards in quantitative mass spectrometry. This document serves as a practical resource, offering detailed experimental protocols and illustrating the biochemical context and analytical workflows involved.

## Introduction: Clarifying the Nomenclature

Nonanoic acid and Pelargonic acid are trivial names for the same chemical entity: a saturated fatty acid containing a nine-carbon chain. The International Union of Pure and Applied Chemistry (IUPAC) name is Nonanoic acid. Therefore, "**Nonanoic acid-d2**" and "Pelargonic acid-d2" refer to the identical molecule that has been isotopically labeled with two deuterium ( $^2\text{H}$  or D) atoms.

The designation "-d2" typically signifies that two hydrogen atoms at the alpha-carbon position (C2) have been replaced with deuterium. This isotopic substitution renders the molecule chemically identical to its endogenous counterpart but mass-shifted, making it an ideal internal standard for stable isotope dilution analysis by mass spectrometry.

## Physicochemical Properties

Deuterated nonanoic acid is commercially available in various isotopic purities and labeling schemes. The most common form is d2-labeled at the C2 position, though more heavily labeled variants like d17 are also utilized. The key properties are summarized below for comparison.

Table 1: Comparison of Nonanoic Acid and its Deuterated Isotopologues

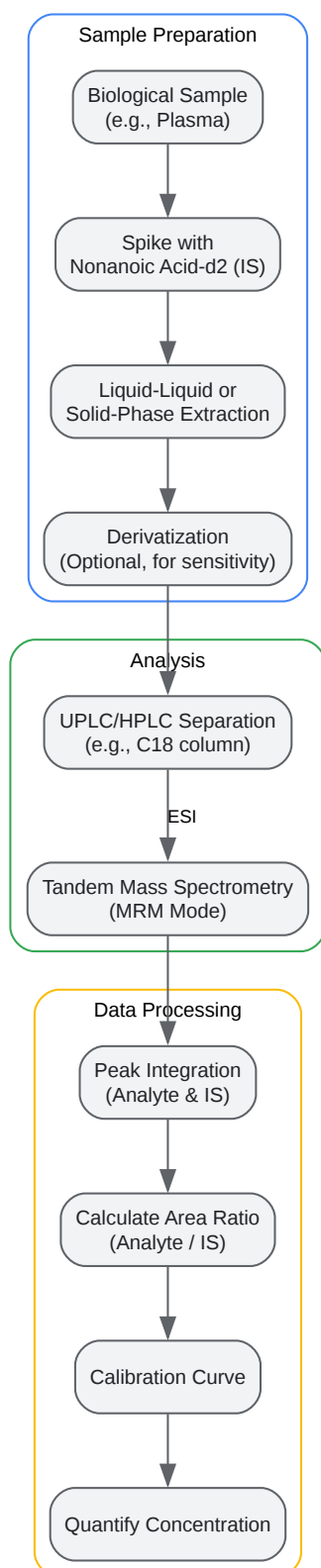
Property	Nonanoic Acid (Unlabeled)	Nonanoic acid-d2 (2,2-dideuterio)	Nonanoic acid-d17 (perdeuterated)
Synonyms	Pelargonic acid, C9:0	Pelargonic acid-d2	Pelargonic acid-d17
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>16</sub> D <sub>2</sub> O <sub>2</sub>	C <sub>9</sub> HD <sub>17</sub> O <sub>2</sub>
Molecular Weight (g/mol)	158.24	160.25	175.34
Monoisotopic Mass (Da)	158.1307	160.1432	175.2372
CAS Number	112-05-0	62689-94-5	130348-94-6
Typical Chemical Purity	>96% <a href="#">[1]</a>	>98% <a href="#">[2]</a>	>98% <a href="#">[3]</a>
Typical Isotopic Purity	N/A	≥98% Deuterium Incorporation	≥98% Deuterium Incorporation
Physical Form	Oily Liquid <a href="#">[4]</a>	Oily Liquid	Oily Liquid
Boiling Point (°C)	268-269 <a href="#">[1]</a>	Not Reported	Not Reported
Melting Point (°C)	9 <a href="#">[1]</a>	Not Reported	Not Reported
Solubility	Insoluble in water; soluble in organic solvents <a href="#">[4]</a>	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in organic solvents

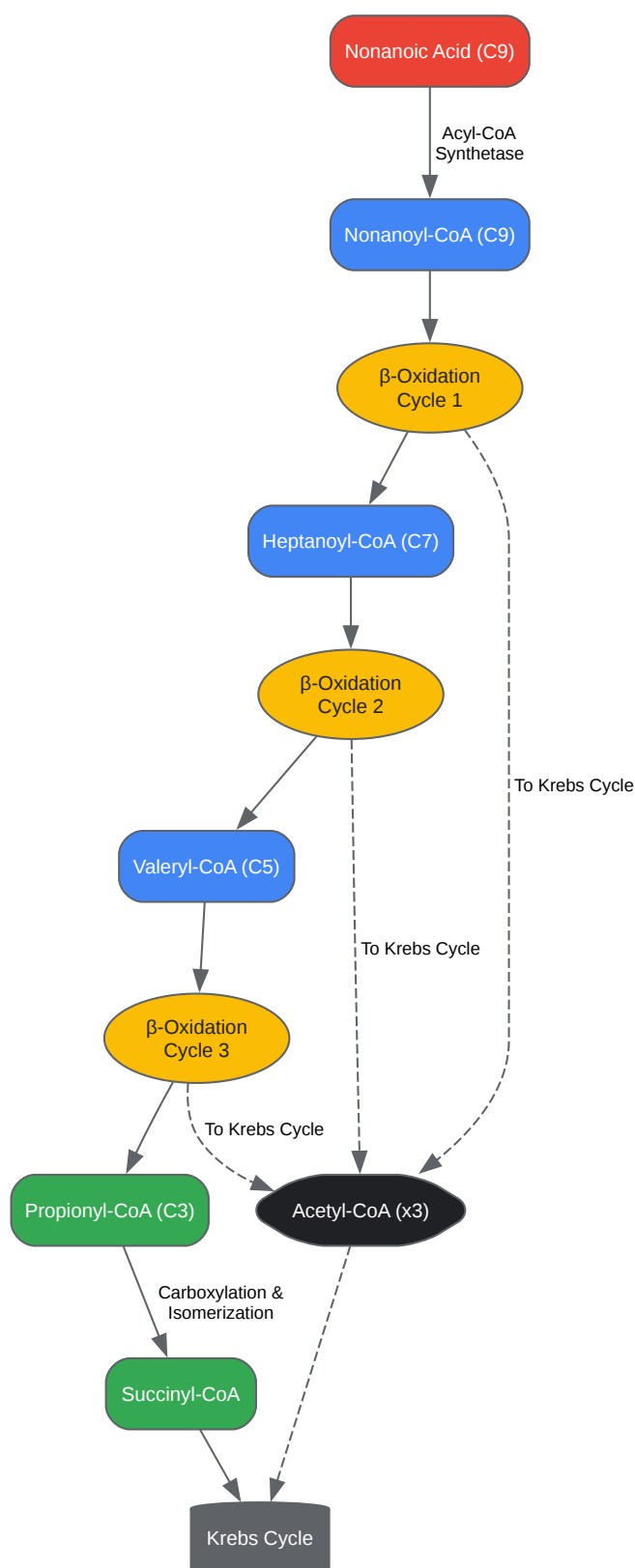
## Application: Internal Standard for Quantitative Mass Spectrometry

The primary application of **Nonanoic acid-d2** is as an internal standard (IS) for the accurate quantification of endogenous nonanoic acid in complex biological matrices such as plasma, serum, tissues, and feces.[2] The stable isotope dilution (SID) method is the gold standard for quantitative mass spectrometry because the IS co-elutes with the analyte and experiences similar extraction inefficiencies and ionization suppression/enhancement effects in the mass spectrometer source.[5] This allows for highly precise and accurate correction of the analyte signal.

## Experimental Workflow

The general workflow for using **Nonanoic acid-d2** as an internal standard involves sample preparation, LC-MS/MS analysis, and data processing. A known concentration of the deuterated standard is spiked into the biological sample and calibration standards at the beginning of the sample preparation process.





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